

# Molecular weight and formula of 1,2-Dibromo-3,3-dimethylbutane

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## Compound of Interest

Compound Name: 1,2-Dibromo-3,3-dimethylbutane

Cat. No.: B1595081

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## In-Depth Technical Guide: 1,2-Dibromo-3,3-dimethylbutane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental molecular properties of **1,2-Dibromo-3,3-dimethylbutane**, a halogenated alkane of interest in various chemical syntheses.

## Core Molecular Data

The chemical formula for **1,2-Dibromo-3,3-dimethylbutane** is C<sub>6</sub>H<sub>12</sub>Br<sub>2</sub>[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#). This structure consists of a butane backbone with two bromine atoms substituted at the first and second carbon positions, and two methyl groups attached to the third carbon.

The molecular weight of this compound is a critical parameter for stoichiometric calculations in experimental protocols. Based on the atomic masses of its constituent elements, the molecular weight is determined to be 243.97 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[7\]](#).

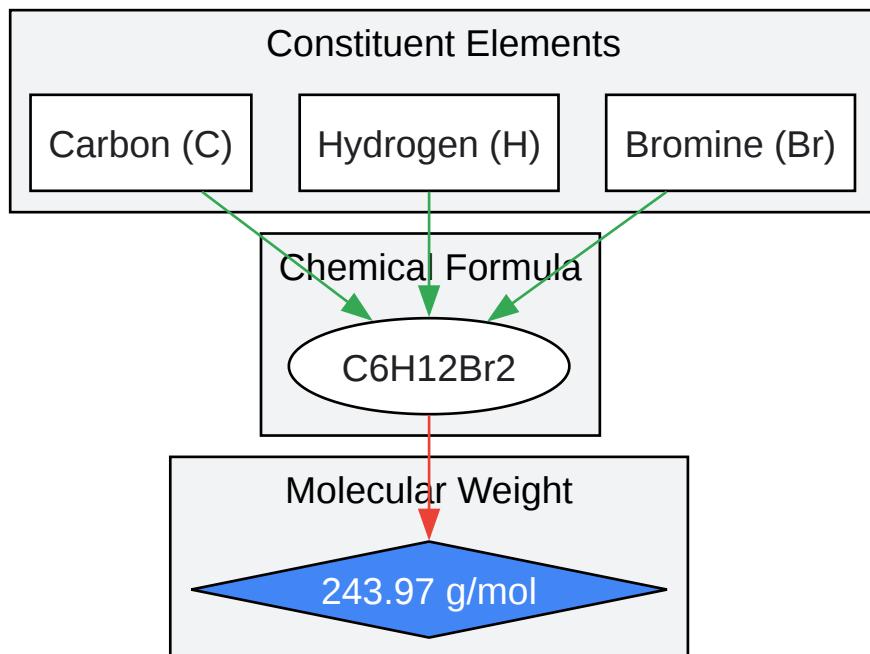
## Quantitative Data Summary

For clarity and ease of comparison, the atomic composition and molecular weight are summarized in the table below.

Element	Symbol	Count	Atomic Weight ( g/mol )	Total Weight ( g/mol )
Carbon	C	6	12.01	72.06
Hydrogen	H	12	1.008	12.096
Bromine	Br	2	79.904	159.808
Total		243.97		

## Logical Relationship of Components

The following diagram illustrates the relationship between the elemental components and the final molecular weight of **1,2-Dibromo-3,3-dimethylbutane**.



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Elemental contribution to molecular weight.

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